

# D-102 Dye: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: D-102 Dye

Cat. No.: B1141168

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An In-depth Examination of the Molecular Structure, Properties, and Applications of a Key Sensitizer in Dye-Sensitized Solar Cells

The indoline-based organic dye, D-102, has emerged as a significant photosensitizer in the field of dye-sensitized solar cells (DSSCs). Its favorable photophysical and electrochemical properties, coupled with its metal-free structure, make it a compelling alternative to more traditional ruthenium-based dyes. This technical guide provides a detailed overview of the **D-102 dye**, encompassing its molecular structure, key properties, and experimental protocols for its application in DSSCs, tailored for researchers, scientists, and professionals in drug and materials development.

## Molecular Structure and Identification

D-102 is an organic compound characterized by a donor- $\pi$ -acceptor (D- $\pi$ -A) architecture, which is crucial for its function as a photosensitizer. The molecular structure facilitates efficient intramolecular charge transfer upon photoexcitation.

Chemical Identifiers:

Identifier	Value
Chemical Formula	C37H30N2O3S2
Molecular Weight	614.78 g/mol
CAS Number	652145-28-3

## Photophysical and Electrochemical Properties

The efficacy of D-102 as a photosensitizer is rooted in its distinct photophysical and electrochemical characteristics. These properties govern its ability to absorb light, inject electrons into a semiconductor, and be regenerated by an electrolyte.

Property	Value	Reference Solvent/Conditions
Maximum Absorption ( $\lambda_{\text{max}}$ )	499 nm	DMF
505 nm	CH <sub>2</sub> Cl <sub>2</sub>	
Molar Extinction Coefficient	55,800 L·mol <sup>-1</sup> ·cm <sup>-1</sup>	at 490 nm
Melting Point	238-243 °C	N/A
Highest Occupied Molecular Orbital (HOMO)	-5.1 eV to -5.3 eV (Typical for efficient indoline dyes)	Estimated
Lowest Unoccupied Molecular Orbital (LUMO)	-2.8 eV to -3.1 eV (Typical for efficient indoline dyes)	Estimated

## Photovoltaic Performance in Dye-Sensitized Solar Cells

The performance of D-102 in a DSSC is a critical measure of its practical utility. The following table summarizes typical photovoltaic parameters obtained with D-102 under simulated solar illumination (AM1.5G, 100 mW·cm<sup>-2</sup>). It is important to note that these values can vary depending on the specific cell architecture, including the semiconductor material, electrolyte

composition, and counter electrode. One study reported a power conversion efficiency of over 5.4% for D-102 based DSSCs.<sup>[1]</sup>

Photovoltaic Parameter	Symbol	Typical Value
Power Conversion Efficiency	$\eta$	> 4%
Short-Circuit Current Density	Jsc	~10-15 mA·cm <sup>-2</sup>
Open-Circuit Voltage	Voc	~0.6-0.7 V
Fill Factor	FF	~0.6-0.7

## Experimental Protocols

Detailed methodologies are essential for the successful synthesis, purification, and application of D-102 in DSSCs.

### Synthesis of D-102 Dye (Generalized Protocol)

While a specific, detailed synthesis protocol for D-102 is not readily available in all public literature, a general procedure for indoline dyes with a D- $\pi$ -A structure can be outlined as follows. This typically involves a multi-step synthesis culminating in a condensation reaction.

Materials:

- Precursors for the indoline donor, diphenylamine  $\pi$ -bridge, and rhodanine-3-acetic acid acceptor.
- Appropriate solvents (e.g., toluene, ethanol, acetic acid).
- Catalysts (e.g., piperidine).
- Inert atmosphere (e.g., nitrogen or argon).

Procedure:

- **Synthesis of the Aldehyde Intermediate:** The synthesis typically begins with the formylation of the indoline donor structure, often achieved through a Vilsmeier-Haack reaction.

- **Knoevenagel Condensation:** The aldehyde intermediate is then reacted with the rhodanine-3-acetic acid acceptor via a Knoevenagel condensation.
- **Reaction Conditions:** The reaction is typically carried out in a suitable solvent such as ethanol or a mixture of chloroform and acetic acid, often with a catalytic amount of a base like piperidine.
- **Reaction Monitoring:** The progress of the reaction is monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is cooled, and the crude product is precipitated, often by the addition of a non-polar solvent or water.
- **Filtration and Washing:** The precipitated solid is collected by filtration, washed with appropriate solvents to remove unreacted starting materials and byproducts, and then dried.

## Purification of D-102 Dye

Purification is critical to achieve high-performance photovoltaic devices.

Materials:

- **Crude D-102 dye.**
- Solvents for column chromatography (e.g., dichloromethane, methanol, hexane, ethyl acetate).
- Silica gel for column chromatography.

Procedure:

- **Column Chromatography:** The crude **D-102 dye** is purified by column chromatography on silica gel.
- **Eluent Selection:** A suitable eluent system, such as a gradient of methanol in dichloromethane or ethyl acetate in hexane, is used to separate the desired product from impurities.

- **Fraction Collection:** Fractions are collected and analyzed by TLC to identify those containing the pure dye.
- **Solvent Evaporation:** The solvent from the pure fractions is removed under reduced pressure to yield the purified **D-102 dye** as a solid.
- **Characterization:** The purity of the final product is confirmed by techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.

## Fabrication of D-102 Sensitized Solar Cells

### Materials:

- Fluorine-doped tin oxide (FTO) coated glass substrates.
- Titanium dioxide ( $\text{TiO}_2$ ) paste (e.g., P25).
- Purified **D-102 dye**.
- Solvent for dye solution (e.g., a mixture of acetonitrile and tert-butanol).
- Iodide-based electrolyte (e.g., 0.5 M LiI, 0.05 M  $\text{I}_2$ , 0.5 M 4-tert-butylpyridine in acetonitrile).
- Platinized counter electrodes.
- Surlyn or Parafilm sealant.

### Procedure:

- **Preparation of  $\text{TiO}_2$  Photoanode:**
  - Clean the FTO glass substrates by sonication in a sequence of detergent, deionized water, acetone, and isopropanol.
  - Apply a layer of  $\text{TiO}_2$  paste onto the conductive side of the FTO glass using a technique like screen printing or doctor-blading to achieve a desired thickness (typically 10-15  $\mu\text{m}$ ).
  - Sinter the  $\text{TiO}_2$  film at high temperatures (e.g., 450-500  $^\circ\text{C}$ ) to ensure good particle necking and adhesion to the FTO substrate.

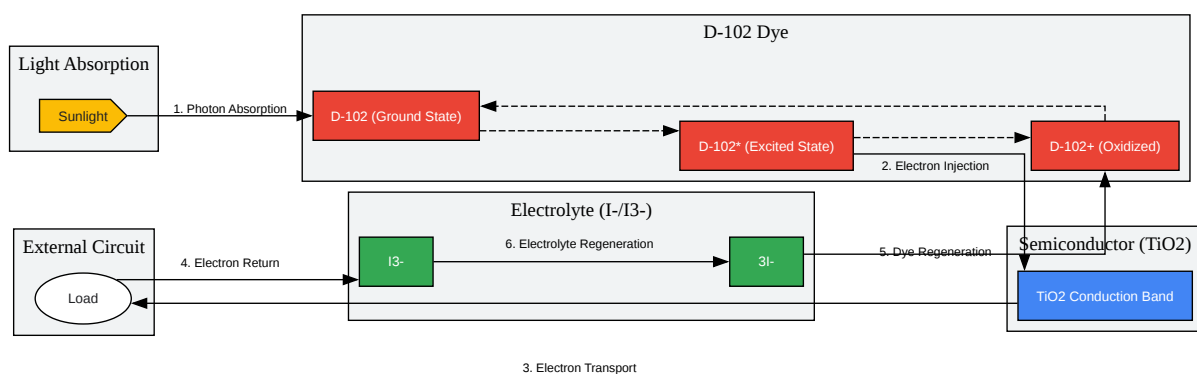
- Optionally, treat the sintered film with a  $\text{TiCl}_4$  solution to improve performance.
- Dye Sensitization:
  - Immerse the cooled  $\text{TiO}_2$  photoanode into a solution of **D-102 dye** (typically 0.3-0.5 mM in a suitable solvent mixture) for a specific duration (e.g., 12-24 hours) at room temperature.
  - After sensitization, rinse the photoanode with the same solvent used for the dye solution to remove non-adsorbed dye molecules.
- Assembly of the Solar Cell:
  - Place a sealant (e.g., Surlyn or Parafilm) around the  $\text{TiO}_2$  film on the photoanode.
  - Position the platinized counter electrode on top of the sealant.
  - Heat the assembly to seal the two electrodes together, leaving small holes for electrolyte injection.
- Electrolyte Injection:
  - Introduce the iodide-based electrolyte into the cell through the pre-drilled holes via vacuum backfilling or capillary action.
  - Seal the holes to prevent electrolyte leakage.
- Characterization:
  - Measure the current-voltage (I-V) characteristics of the fabricated DSSC under simulated sunlight (AM1.5G,  $100 \text{ mW} \cdot \text{cm}^{-2}$ ) using a solar simulator and a source meter.
  - Determine the key photovoltaic parameters: short-circuit current density ( $J_{sc}$ ), open-circuit voltage ( $V_{oc}$ ), fill factor (FF), and power conversion efficiency ( $\eta$ ).

## Signaling Pathways and Experimental Workflows

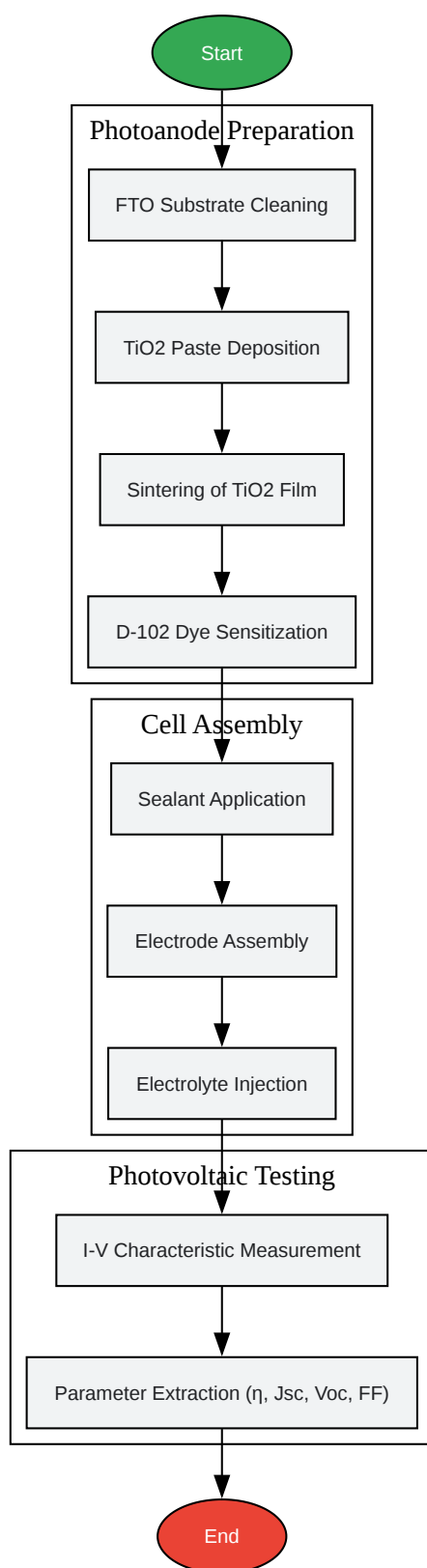
The operation of a D-102 sensitized solar cell involves a series of interconnected processes, from light absorption to charge regeneration. These can be visualized to better understand the

flow of energy and electrons within the device.

## **Electron Transfer and Regeneration Pathway in a D-102 DSSC**







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## References

- 1. researchgate.net [researchgate.net]
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